

Optimizing S6K2-IN-1 concentration for cell-based assays

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Compound of Interest

Compound Name: S6K2-IN-1

Cat. No.: B12392412

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Technical Support Center: Optimizing S-6K2-IN-1

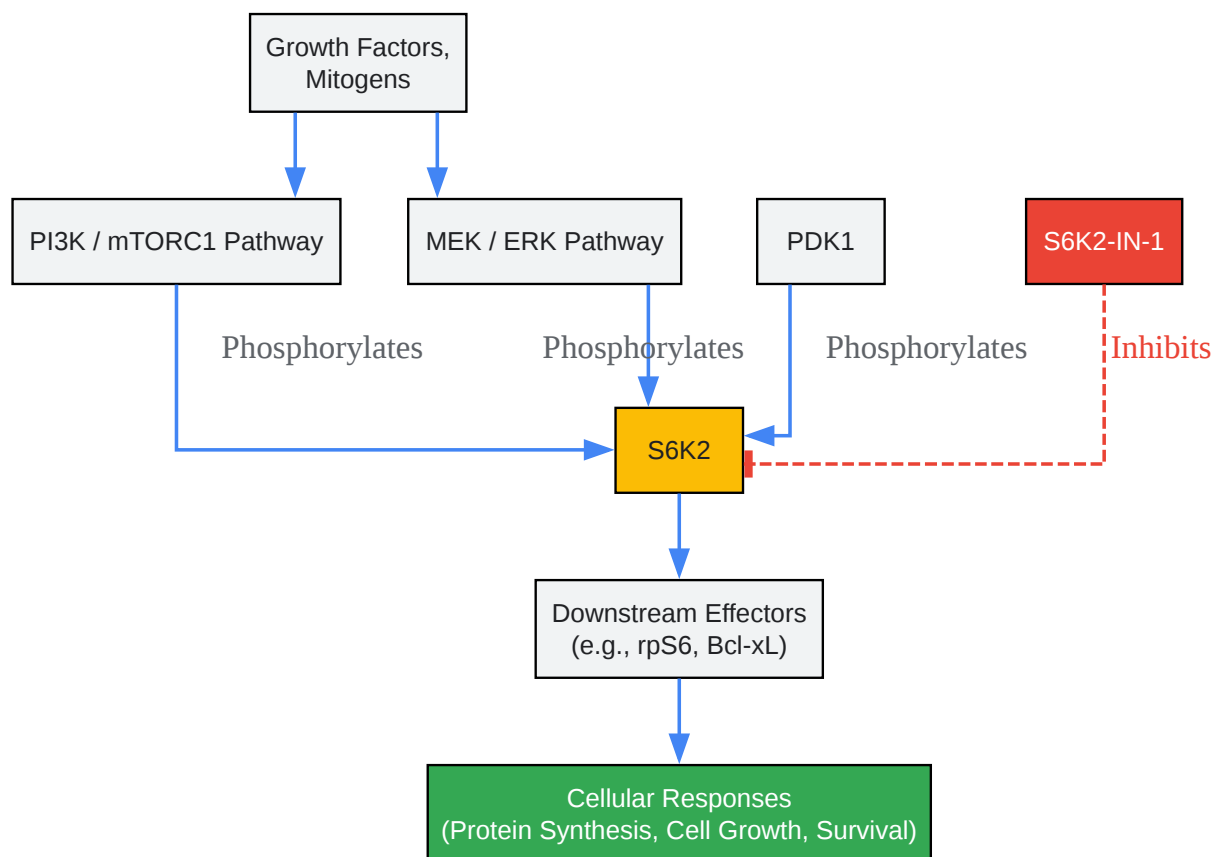
This guide provides troubleshooting advice and answers to frequently asked questions for researchers using **S6K2-IN-1** in cell-based assays. Our goal is to help you determine the optimal concentration for your specific experimental needs, ensuring reliable and reproducible results.

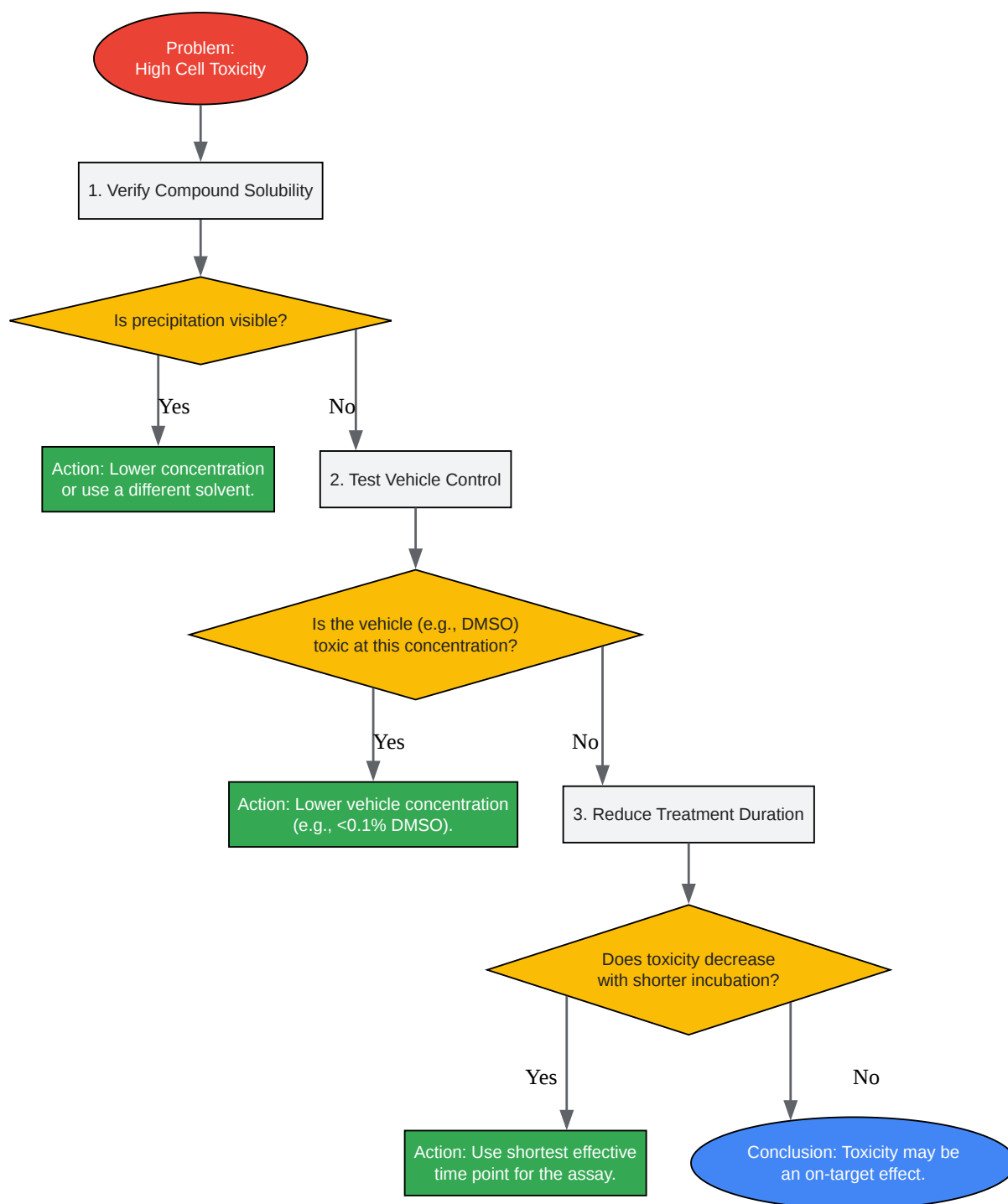
Frequently Asked Questions (FAQs)

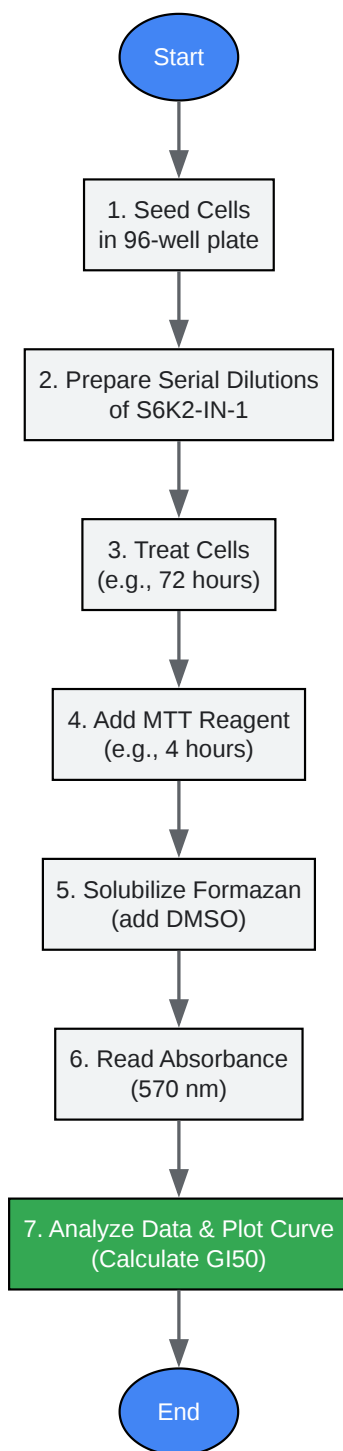
Q1: What is S6K2-IN-1 and how does it work?

S6K2-IN-1 is a chemical inhibitor designed to target S6 Kinase 2 (S6K2), a serine/threonine kinase. S6K2 is a downstream effector of the mTOR signaling pathway, which is a central regulator of cell growth, proliferation, protein synthesis, and survival. Dysregulation of the mTOR[1][2]/S6K pathway is implicated in various diseases, particularly cancer.

S6K2, along with its iso[3]form S6K1, is activated through a series of phosphorylation events downstream of mTOR Complex 1 (mTORC1) and other kinases like PDK1. While S6K1 and S6K2 have [1][2]similar structures, they also possess distinct functions; for instance, S6K2 appears to be more involved in regulating cell death, whereas S6K1 has a more pronounced role in cell proliferation and metastasis. **S6K2-IN-1** presumably acts[4][5] by inhibiting the kinase activity of S6K2, thereby preventing the phosphorylation of its downstream targets and modulating associated cellular processes.







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References

- 1. S6K2 in Focus: Signaling Pathways, Post-Translational Modifications, and Computational Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. creative-diagnostics.com [creative-diagnostics.com]
- 4. Discovery of a Potent and Highly Isoform-Selective Inhibitor of the Neglected Ribosomal Protein S6 Kinase Beta 2 (S6K2) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Distinct Roles of mTOR Targets S6K1 and S6K2 in Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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